

Technical Support Center: Gastrin I (1-14), Human

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Compound of Interest

Compound Name: Gastrin I (1-14), human

Cat. No.: B13831780

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with human Gastrin I (1-14).

Frequently Asked Questions (FAQs)

Q1: What is human Gastrin I (1-14) and what is its primary biological function?

Human Gastrin I (1-14) is a peptide fragment of Gastrin I, an important gastrointestinal hormone. Its primary role is the regulation of gastric acid secretion. It exerts its effects by binding to the cholecystikinin B receptor (CCKBR), a G-protein coupled receptor, which is found on various cell types, including parietal cells in the stomach.

Q2: What are the common challenges encountered when working with Gastrin I (1-14)?

The most common issue researchers face with Gastrin I (1-14) is its variable solubility in aqueous solutions. Due to its amino acid composition, it can be prone to aggregation if not handled and dissolved correctly. This can lead to inaccurate concentration measurements and reduced biological activity in experiments.

Q3: How should lyophilized Gastrin I (1-14) be stored?

Lyophilized Gastrin I (1-14) powder should be stored at -20°C, and for long-term storage, -80°C is recommended. It is advisable to protect it from moisture.^[1]

Q4: How long can I store reconstituted Gastrin I (1-14) solutions?

Once reconstituted, it is recommended to aliquot the peptide solution and store it at -20°C for up to one month or at -80°C for up to six months to avoid repeated freeze-thaw cycles.^{[1][2]} If dissolved in an aqueous buffer without organic solvents, it is best to use the solution within a day.^[3]

Troubleshooting Guide

Issue: Difficulty Dissolving Gastrin I (1-14) Powder

Potential Cause: The peptide has poor solubility in neutral aqueous solutions.

Solution:

- **Initial Attempt with Water:** For acidic peptides like Gastrin I (1-14) (containing multiple glutamic acid residues), the first step should be to try dissolving it in sterile, distilled water.
- **Basic Solution:** If the peptide does not dissolve in water, adding a small amount of a basic solution can help. Use a dilute solution of ammonium hydroxide (e.g., 0.1% NH₄OH) or sodium hydroxide (e.g., 0.1% NaOH) to bring the pH to a slightly basic range (around 8.0), which should increase solubility.^{[4][5]}
- **Organic Solvents:** If the peptide is still not fully dissolved, a small amount of an organic solvent like Dimethyl Sulfoxide (DMSO) can be used.^[6] First, dissolve the peptide in a minimal amount of DMSO, and then slowly add the aqueous buffer to the desired concentration.
- **Sonication:** To aid dissolution, you can briefly sonicate the solution in a cool water bath.^[7]

Issue: Peptide Solution Appears Cloudy or Contains Precipitate

Potential Cause: The peptide has aggregated or precipitated out of solution.

Solution:

- **pH Adjustment:** Check the pH of your solution. Gastrin I (1-14) is more soluble at a pH above its isoelectric point. Adjusting the pH to a slightly basic range may help to redissolve the peptide.
- **Gentle Warming:** Gently warm the solution to 37°C to see if the precipitate dissolves. Avoid excessive heat as it can degrade the peptide.
- **Re-dissolve:** If precipitation is persistent, you may need to lyophilize the peptide again and attempt to redissolve it using the recommended troubleshooting steps for initial dissolution.

Quantitative Solubility Data

The solubility of Gastrin I (1-14) can vary slightly between different batches and suppliers. The following table summarizes available solubility data.

Solvent	Concentration	Notes
Water	Soluble	May require pH adjustment or sonication.
0.1% Ammonium Hydroxide (NH ₄ OH)	~1 mg/mL	A common solvent for acidic peptides. [5]
1% Ammonia	~1 mg/mL	Sonication may be required. [8]
Dimethyl Sulfoxide (DMSO)	≥ 100 mg/mL (for TFA salt)	Use freshly opened DMSO as it is hygroscopic. [1]
Water (for TFA salt)	11.11 mg/mL	May require ultrasonication and pH adjustment to 9 with NH ₃ ·H ₂ O. [1]

Experimental Protocols

Protocol for Reconstitution of Gastrin I (1-14)

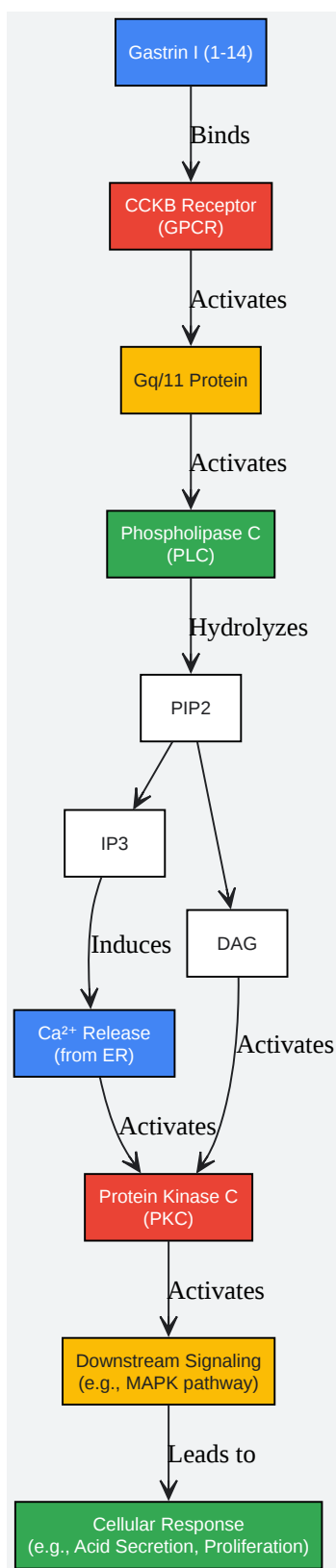
- Before opening, bring the vial of lyophilized peptide to room temperature.
- Briefly centrifuge the vial to ensure all the powder is at the bottom.

- Based on the solubility data and your experimental needs, choose an appropriate solvent. For a stock solution, dissolving in a small amount of 0.1% NH₄OH or DMSO is often a reliable starting point.
- Add the solvent to the vial to achieve the desired stock concentration (e.g., 1 mg/mL).
- Gently vortex or pipette up and down to mix. If necessary, sonicate in a cool water bath for a few minutes.
- Once fully dissolved, aliquot the stock solution into smaller volumes to avoid multiple freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C.

General Protocol for a Cell-Based Assay

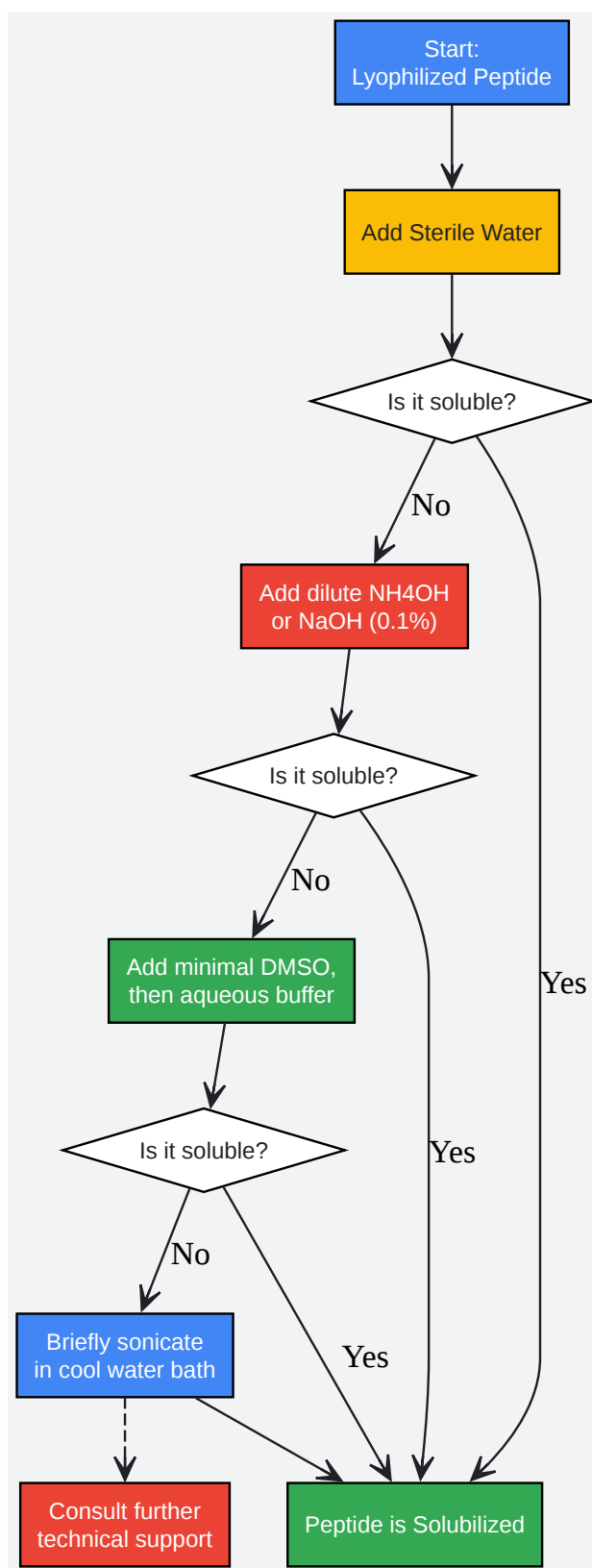
- **Cell Culture:** Culture cells known to express the CCKBR (e.g., certain gastric cancer cell lines) in appropriate media and conditions until they reach the desired confluency.
- **Peptide Preparation:** Thaw an aliquot of the Gastrin I (1-14) stock solution. Dilute the stock solution to the desired final concentrations in serum-free cell culture media.
- **Cell Treatment:** Remove the culture medium from the cells and wash with phosphate-buffered saline (PBS). Add the media containing the different concentrations of Gastrin I (1-14) to the cells.
- **Incubation:** Incubate the cells for the desired period to allow for receptor binding and downstream signaling.
- **Assay:** Perform the desired downstream analysis, such as measuring intracellular calcium mobilization, assessing cell proliferation (e.g., via MTT or BrdU assay), or analyzing gene expression changes.

Visualizations



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Caption: Gastrin I (1-14) signaling pathway via the CCKB receptor.



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Caption: Troubleshooting workflow for dissolving Gastrin I (1-14).

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